

# In-Depth Technical Guide: Safety and Handling of 2-Bromonaphthalen-1-ol

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## Compound of Interest

Compound Name: 2-Bromonaphthalen-1-ol

Cat. No.: B1194128

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety and handling precautions for **2-Bromonaphthalen-1-ol**, a key intermediate in pharmaceutical and organic synthesis.

Adherence to these guidelines is critical to ensure the safety of laboratory personnel and the integrity of research.

## Chemical and Physical Properties

**2-Bromonaphthalen-1-ol** is a white crystalline solid.<sup>[1]</sup> It is soluble in organic solvents such as ethanol and dichloromethane and is practically insoluble in water.<sup>[1]</sup>

Property	Value	Source
Molecular Formula	C <sub>10</sub> H <sub>7</sub> BrO	<sup>[1]</sup> <sup>[2]</sup>
Molecular Weight	223.07 g/mol	<sup>[2]</sup>
Appearance	White crystalline solid	<sup>[1]</sup>
Solubility	Soluble in ethanol, dichloromethane; practically insoluble in water	<sup>[1]</sup>
Storage	Room temperature, stored under nitrogen	<sup>[2]</sup> <sup>[3]</sup>

## Hazard Identification and GHS Classification

**2-Bromonaphthalen-1-ol** is considered an irritant.<sup>[1]</sup> While a specific GHS classification for this compound is not uniformly available across all sources, related compounds offer guidance on potential hazards. For instance, 1-Bromo-2-naphthol is classified as harmful if swallowed, causes skin irritation, and causes serious eye irritation.

Note: The following table is based on data for related compounds and should be used as a precautionary guide. A substance-specific risk assessment should always be conducted.

Hazard Class	Category	Hazard Statement
Acute toxicity, Oral	4	H302: Harmful if swallowed
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation

## Safety and Handling Precautions

Strict adherence to safety protocols is mandatory when handling **2-Bromonaphthalen-1-ol**.

## Personal Protective Equipment (PPE)

Equipment	Specification
Eye/Face Protection	Chemical safety goggles or a face shield. <sup>[4]</sup>
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat. <sup>[1][4]</sup>
Respiratory Protection	Use in a well-ventilated area. <sup>[1]</sup> If dusts are generated, a NIOSH-approved respirator is recommended.

## Engineering Controls

Control	Specification
Ventilation	Work in a well-ventilated chemical fume hood.[1]
Eye Wash Station	An eyewash station and safety shower must be readily accessible.[5]

## Handling Procedures

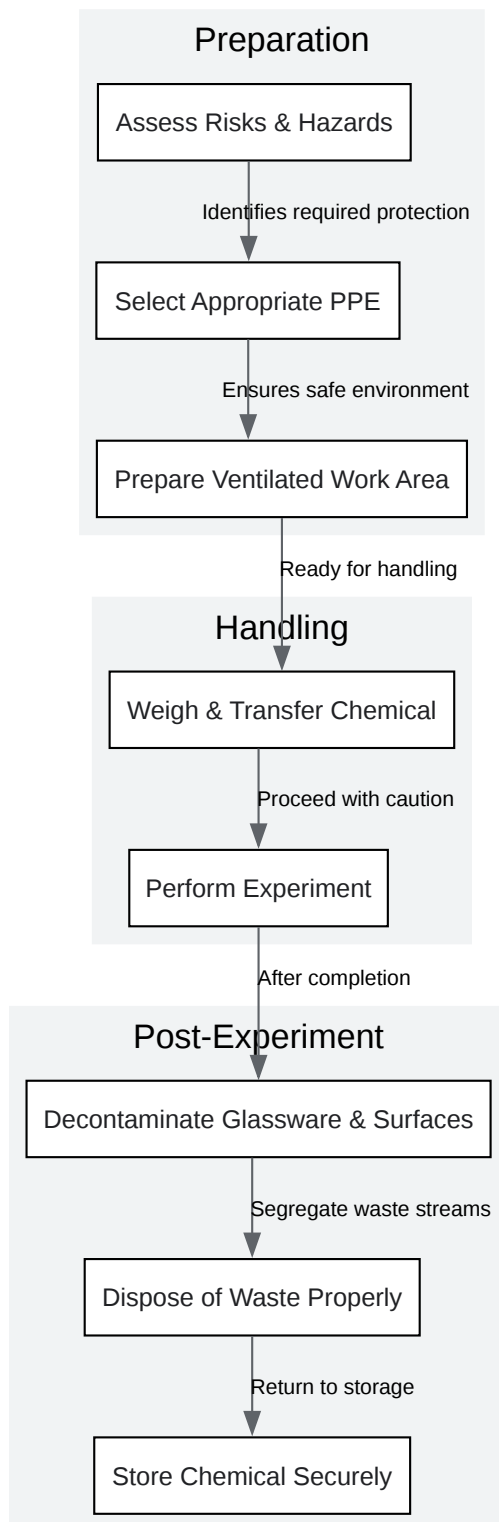
- Avoid contact with skin, eyes, and clothing.[1][4]
- Do not breathe dust.[5]
- Wash hands thoroughly after handling.[4]
- Keep container tightly closed when not in use.[4]

## Experimental Protocols

### General Handling Workflow

The following diagram illustrates a standard workflow for the safe handling of chemical reagents like **2-Bromonaphthalen-1-ol**.

## General Chemical Handling Workflow



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Caption: A logical workflow for the safe handling of chemical reagents.

## Storage

Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[4][5]

## Spill and Emergency Procedures

Situation	Protocol
Skin Contact	Immediately wash off with plenty of soap and water while removing all contaminated clothing. Seek medical attention.[5]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention.[5]
Inhalation	Move to fresh air. If not breathing, give artificial respiration. Get medical attention.[5]
Ingestion	Clean mouth with water. Do NOT induce vomiting. Get medical attention.[4]
Spill	Sweep up and shovel into suitable containers for disposal. Avoid generating dust.[5]

## Fire-Fighting Measures

Measure	Detail
Suitable Extinguishing Media	Carbon dioxide, dry chemical powder, or appropriate foam.
Unsuitable Extinguishing Media	Do not use a heavy water stream.
Specific Hazards	Emits toxic fumes under fire conditions, including carbon monoxide, carbon dioxide, and hydrogen halides.[5][6]
Protective Equipment	Wear self-contained breathing apparatus and full protective gear.[5]

## Disposal Considerations

Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not let product enter drains.

## Reactivity and Stability

**2-Bromonaphthalen-1-ol** is stable under normal conditions.[5] It is incompatible with strong oxidizing agents and strong bases.[5] The reactivity of the C-Br bond is influenced by its position on the naphthalene ring.[7]

This technical guide is intended for use by qualified individuals trained in chemical handling. The information provided is based on currently available data and should be supplemented with a thorough review of the specific Safety Data Sheet (SDS) for the product being used.

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- To cite this document: BenchChem. [In-Depth Technical Guide: Safety and Handling of 2-Bromonaphthalen-1-ol]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1194128#safety-and-handling-precautions-for-2-bromonaphthalen-1-ol\]](https://www.benchchem.com/product/b1194128#safety-and-handling-precautions-for-2-bromonaphthalen-1-ol)

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